

In-Depth Technical Guide: Oleic Acid-hydroxy Oleoyl Leucine-d7

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Compound of Interest

Compound Name: *Oleic Acid-hydroxy Oleoyl Leucine-d7*
Cat. No.: *B15560002*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Oleic Acid-hydroxy Oleoyl Leucine-d7**, a deuterated internal standard crucial for the accurate quantification of its corresponding non-deuterated analogue, Oleic Acid-hydroxy Oleoyl Leucine. This document outlines its physicochemical properties, experimental applications, and its role within a key metabolic pathway.

Core Compound Identification

While a specific CAS number for **Oleic Acid-hydroxy Oleoyl Leucine-d7** is not readily available in public databases, it is commonly identified by supplier-specific catalog numbers. For instance, it is available under Cayman Chemical Item No. 9004332.^[1]

Synonyms: C18:1-hydroxy Oleoyl Leucine-d7, OAHOL-d7.^{[1][2]}

Physicochemical Properties

The fundamental properties of **Oleic Acid-hydroxy Oleoyl Leucine-d7** are summarized in the table below. This data is essential for accurate experimental design, including preparation of standard solutions and interpretation of analytical results.

Property	Value	Source
Molecular Formula	C42H70D7NO5	[1][2]
Formula Weight	683.1 g/mol	[1][2]
Chemical Purity	≥95% (as Oleic acid-hydroxy oleoyl leucine)	[1]
Deuterium Incorporation	≥99% deuterated forms (d1-d7); ≤1% d0	[1]
Supplied As	A solution in ethanol	[1][2]
Storage Temperature	-20°C	[1]
Stability	≥ 1 year	[1]

Experimental Protocols

Application as an Internal Standard for LC-MS Quantification

Oleic Acid-hydroxy Oleoyl Leucine-d7 is primarily intended for use as an internal standard in analytical methodologies such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) for the quantification of endogenous Oleic Acid-hydroxy Oleoyl Leucine.[1][2] The use of a stable isotope-labeled internal standard is the gold standard for mass spectrometry-based quantification as it corrects for variations in sample preparation and instrument response.

Objective: To accurately quantify the concentration of Oleic Acid-hydroxy Oleoyl Leucine in a biological matrix.

Methodology:

- Preparation of Standard Solutions:

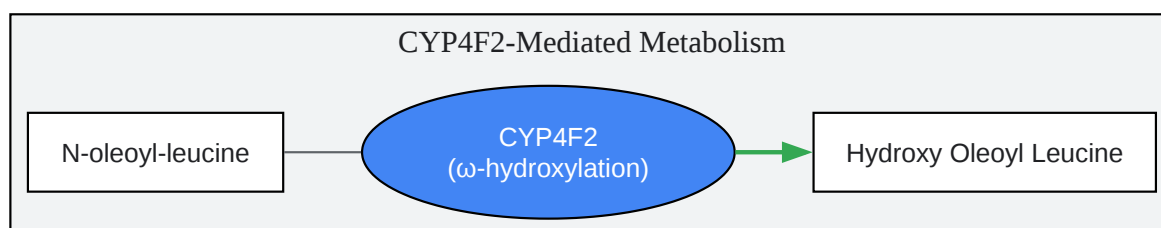
- Prepare a stock solution of **Oleic Acid-hydroxy Oleoyl Leucine-d7** in ethanol at a known concentration (e.g., 1 mg/mL).
- Prepare a series of calibration standards by spiking known concentrations of non-deuterated Oleic Acid-hydroxy Oleoyl Leucine into the same biological matrix as the samples to be analyzed (e.g., plasma, cell lysate).
- Add a fixed amount of the **Oleic Acid-hydroxy Oleoyl Leucine-d7** internal standard stock solution to each calibration standard and each unknown sample.
- Sample Preparation:
 - Thaw biological samples on ice.
 - Perform a lipid extraction, for example, using a Folch or Bligh-Dyer method, to isolate the lipid fraction containing the analyte and internal standard.
 - Evaporate the solvent under a stream of nitrogen and reconstitute the lipid extract in a solvent compatible with the LC-MS system (e.g., methanol/acetonitrile).
- LC-MS Analysis:
 - Inject the prepared samples and calibration standards onto an appropriate liquid chromatography system (e.g., a C18 reversed-phase column) coupled to a mass spectrometer.
 - Develop a chromatographic method that separates Oleic Acid-hydroxy Oleoyl Leucine from other matrix components.
 - The mass spectrometer should be operated in a mode that allows for the specific detection and quantification of both the analyte and the internal standard (e.g., Selected Reaction Monitoring, SRM, or Parallel Reaction Monitoring, PRM). The specific mass transitions for the analyte and the deuterated standard will need to be optimized.
- Data Analysis:
 - For each calibration standard, calculate the ratio of the peak area of the analyte to the peak area of the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the known concentration of the analyte for the calibration standards.
- For the unknown samples, determine the peak area ratio of the analyte to the internal standard.
- Interpolate the concentration of the analyte in the unknown samples from the calibration curve. For enhanced precision, a standard curve of peak intensity ratios (deuterated versus unlabeled) should be constructed.[1]

Biological Context and Signaling Pathway

The non-deuterated analogue, Oleic Acid-hydroxy Oleoyl Leucine, is a metabolite of N-oleoyl-leucine.[3] The formation of this hydroxylated form is catalyzed by the cytochrome P450 enzyme CYP4F2.[3] This enzymatic conversion represents a key step in the metabolism of N-acyl amino acids, a class of signaling lipids. The Tanzo, J.T., et al. (2023) publication identifies CYP4F2 as a human-specific determinant of circulating N-acyl amino acid levels, highlighting the importance of this pathway in human biology.[4][5][6]

The metabolic conversion of N-oleoyl-leucine to hydroxy oleoyl leucine by CYP4F2 is depicted in the following diagram:



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Caption: CYP4F2 catalyzes the ω -hydroxylation of N-oleoyl-leucine.

This guide provides a foundational understanding of **Oleic Acid-hydroxy Oleoyl Leucine-d7** for its effective application in research and development. For further details on the biological roles of its non-deuterated counterpart, consulting the referenced literature is recommended.

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